

An In-depth Technical Guide to the Physical Properties of Oleyltrimethylammonium Chloride

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Compound of Interest

Compound Name: *Oleyltrimethylammonium chloride*

Cat. No.: *B076510*

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Introduction: **Oleyltrimethylammonium chloride** is a quaternary ammonium salt that functions as a cationic surfactant. Its amphiphilic nature, characterized by a long oleyl (C18) hydrocarbon tail and a hydrophilic quaternary ammonium headgroup, makes it a compound of significant interest in various scientific and industrial applications, including as a disinfectant, in the formulation of personal care products, and notably in drug delivery systems as a component of liposomes and other nanoparticle-based carriers. This technical guide provides a comprehensive overview of its core physical properties, the experimental methods used to determine them, and its functional role in macromolecular assemblies.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Oleyltrimethylammonium chloride** are summarized below. This data is essential for its application in formulation development and for understanding its behavior in various solvent systems.

Property	Value
IUPAC Name	trimethyl-[(Z)-octadec-9-enyl]azanium chloride[1]
Synonyms	Trimethyloleylammonium chloride, Oleyltrimonium chloride, Aliquat 21, NORAMMIUM MO 50[1]
CAS Number	10450-69-8
Molecular Formula	C ₂₁ H ₄₄ CIN[1]
Molecular Weight	346.03 g/mol [1]
Appearance	Typically a white to off-white crystalline powder or solid.
Melting Point	230-232 °C (Note: Quaternary ammonium salts may decompose at high temperatures)
Boiling Point	Not applicable; decomposes upon strong heating.
Solubility	Soluble in water and polar organic solvents like ethanol. Insoluble in non-polar solvents like ether.[2][3]
Critical Micelle Concentration (CMC)	The CMC is a critical parameter for surfactants, representing the concentration at which molecules self-assemble into micelles. While a specific, experimentally verified value for Oleyltrimethylammonium chloride is not readily available in the cited literature, it is expected to be in the millimolar (mM) range in aqueous solutions, similar to other single-chain cationic surfactants with long alkyl chains like cetyltrimethylammonium chloride (CTAC).[4][5] The CMC is influenced by factors such as temperature, pH, and the presence of electrolytes.[6]

**Experimental Protocols for Property Determination

The determination of the physical properties of surfactants like **Oleyltrimethylammonium chloride** requires precise experimental techniques. Below are detailed methodologies for key analytical procedures.

Melting Point Determination using the Capillary Method

The melting point provides an indication of the purity of a crystalline solid.[\[7\]](#)[\[8\]](#)

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[\[9\]](#)
- Glass capillary tubes (sealed at one end)[\[10\]](#)
- Sample of **Oleyltrimethylammonium chloride**
- Spatula and watch glass

Procedure:

- Sample Preparation: A small amount of dry **Oleyltrimethylammonium chloride** powder is placed on a watch glass. The open end of a capillary tube is pressed into the powder to collect a small sample. The tube is then inverted and tapped gently to pack the powder into the sealed end, aiming for a sample height of 2-3 mm.[\[9\]](#)[\[10\]](#)
- Apparatus Setup: The capillary tube is placed into the heating block of the melting point apparatus.
- Rapid Determination (Optional): A preliminary rapid heating is performed to get an approximate melting range.
- Accurate Determination: A fresh sample is prepared. The apparatus is heated to a temperature approximately 15-20°C below the estimated melting point. The heating rate is

then reduced to 1-2°C per minute to ensure thermal equilibrium.[11]

- Observation: The sample is observed through the magnifying lens. The temperature at which the first drop of liquid appears is recorded as the start of the melting range. The temperature at which the last solid crystal disappears is recorded as the end of the range.[7]
- Purity Assessment: A sharp melting range (e.g., 0.5-1.0°C) is indicative of a pure compound. Impurities typically cause a depression and broadening of the melting range.[11]

Determination of Critical Micelle Concentration (CMC)

The CMC can be determined by monitoring a physical property of the surfactant solution that exhibits a sharp change in its concentration dependence at the point of micelle formation.[6]

Objective: To find the concentration at which **Oleyltrimethylammonium chloride** monomers in solution begin to form micelles.

Principle: Below the CMC, surfactant molecules accumulate at the air-water interface, causing a sharp decrease in surface tension. Above the CMC, the interface becomes saturated, and additional surfactant molecules form micelles in the bulk solution, leading to a much smaller change in surface tension with increasing concentration.[12]

Apparatus:

- Tensiometer (e.g., Du Noüy ring or Wilhelmy plate)
- High-precision analytical balance
- Volumetric flasks and pipettes
- Beaker or sample vessel

Procedure:

- Stock Solution Preparation: A concentrated stock solution of **Oleyltrimethylammonium chloride** in deionized water is prepared.

- Serial Dilutions: A series of solutions with increasing concentrations of the surfactant are prepared from the stock solution.
- Measurement: For each concentration, the surface tension is measured using the tensiometer. The ring or plate must be thoroughly cleaned between measurements.
- Data Analysis: A plot of surface tension versus the logarithm of the surfactant concentration is generated. The plot will show two linear regions with different slopes. The intersection of these two lines corresponds to the CMC.[12]

Principle: For ionic surfactants like **Oleyltrimethylammonium chloride**, the conductivity of the solution changes with concentration. Below the CMC, conductivity increases linearly as more charge-carrying monomers are added. Above the CMC, the monomers aggregate into micelles. While the micelles are charged, their mobility is lower than that of the individual ions, and they bind counter-ions, leading to a decrease in the slope of the conductivity versus concentration plot.[13]

Apparatus:

- Conductometer with a calibrated probe
- Volumetric glassware
- Magnetic stirrer and stir bar

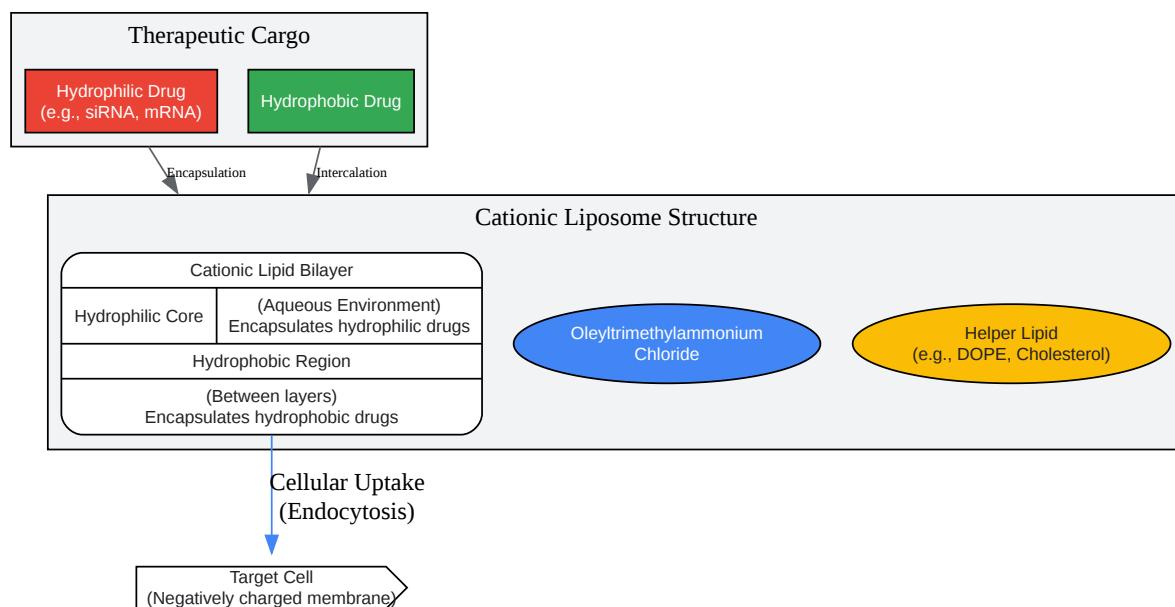
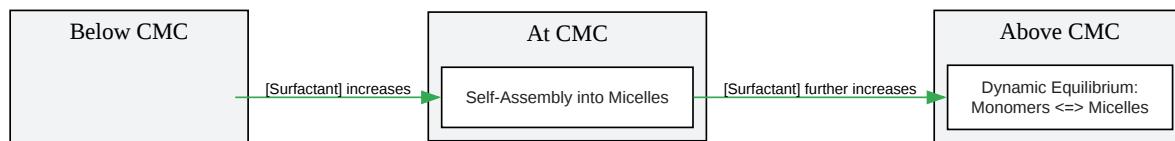
Procedure:

- Solution Preparation: A series of **Oleyltrimethylammonium chloride** solutions of varying concentrations are prepared in deionized water.
- Measurement: The conductivity probe is immersed in each solution (maintained at a constant temperature), and the conductivity is recorded.
- Data Analysis: A graph of specific conductivity versus surfactant concentration is plotted. The graph will display two linear portions. The concentration at which the slope changes corresponds to the CMC.[13]

Visualizations of Molecular Behavior and Applications

Micelle Formation Workflow

The formation of micelles is a fundamental property of surfactants in solution. This process is concentration-dependent and represents a key mechanism for the solubilization of hydrophobic substances in aqueous media.



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